

Application Notes and Protocols for Handling Metallic Sodium

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Compound of Interest

Compound Name: Sodium

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Metallic **sodium** is a highly reactive alkali metal widely used in research and development for various applications, including solvent drying, reduction reactions, and the synthesis of **sodium** alkoxides.[1] Its high reactivity, particularly with water, presents significant hazards, including the potential for fire and explosions.[1][2][3] Adherence to strict safety protocols is therefore mandatory to mitigate these risks and ensure a safe laboratory environment. These application notes provide detailed protocols and safety guidelines for handling metallic **sodium**.

Hazards Associated with Metallic Sodium

Metallic **sodium** is classified as a hazardous material with the following primary dangers:

- **High Reactivity with Water:** It reacts violently with water, including moisture in the air or on skin, to produce hydrogen gas and **sodium** hydroxide.[1][3] This reaction is highly exothermic and can ignite the generated hydrogen gas.[1][3]
- **Flammability:** **Sodium** can ignite spontaneously in air, particularly when heated above 115°C.[1]
- **Corrosivity:** The **sodium** hydroxide produced upon contact with moisture is highly corrosive and can cause severe chemical burns to the skin, eyes, and respiratory tract.[1][3]

- Explosivity: Mixtures of **sodium** with halogenated solvents can be explosive.[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling metallic **sodium**.

PPE Item	Specification
Eye Protection	ANSI-approved, tight-fitting safety goggles are mandatory.[4] A face shield worn over goggles is required when there is a risk of splashing or explosion.[4][5]
Hand Protection	Dry, impervious gloves such as nitrile gloves are recommended.[3][4] Leather or chrome leather gloves can be worn for additional protection when cutting or handling larger pieces.[5][6]
Body Protection	A flame-retardant lab coat is essential.[4][7] An apron made of neoprene or Nomex™ can provide additional protection.[5] Full-length pants and closed-toe shoes are required.[4]
Respiratory Protection	Work should be conducted in a certified chemical fume hood or glove box to avoid inhalation of any fumes.[3][4] A respirator may be required for emergency situations.[4]

Storage and Handling

Storage:

- Metallic **sodium** must be stored under an inert liquid such as mineral oil, kerosene, or toluene to prevent contact with air and moisture.[1][7]
- The container must be tightly sealed and stored in a cool, dry, well-ventilated area away from water, oxidizing agents, acids, and halogenated compounds.[1][3][4]
- The storage area should be designated for flammable materials.[3]

Handling:

- All work with metallic **sodium** must be performed in a certified chemical fume hood or a glove box.[3][4]
- Ensure the work area is free of clutter, ignition sources, and water.[1][4]
- Use only dry tools (e.g., spatulas, knives, tweezers) for handling **sodium**. [4]
- When cutting **sodium**, the passivated outer layer can be removed to expose the clean metal. This should be done quickly to minimize exposure to air.[4]

Emergency Procedures

Emergency Situation	Protocol
Fire	A Class D fire extinguisher (containing agents like sodium chloride, sodium carbonate, or graphite powder) must be readily available.[7][8] [9] Dry sand can also be used to smother a small fire.[7][9] NEVER use water, carbon dioxide (CO ₂), or halogenated extinguishers.[1] [7]
Spill	For a small spill, cover the sodium with dry sand or a Class D extinguishing agent.[7] Use spark-resistant tools to collect the material into a dry, sealed container for disposal.[7] Do not use water or combustible materials for cleanup.[7]
Skin Contact	Immediately brush off any visible sodium particles.[7] Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[4] Seek immediate medical attention.[4]
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[4] Seek immediate medical attention.[4]

Experimental Protocols

Protocol 1: Drying of an Organic Solvent (e.g., Tetrahydrofuran - THF)

This protocol describes the process of drying THF using metallic **sodium** and a benzophenone indicator.

Materials:

- Anhydrous THF (pre-dried with a less reactive drying agent if necessary)
- Metallic **sodium**, stored under mineral oil
- Benzophenone
- Solvent still apparatus (properly assembled and vented)
- Anhydrous hexanes for washing
- Dry tweezers and spatula

Procedure:

- Preparation: Ensure the solvent still is clean, dry, and properly assembled in a fume hood. Purge the apparatus with an inert gas (e.g., argon or nitrogen).
- Washing the **Sodium**:
 - In a separate dry flask inside the fume hood, place a piece of metallic **sodium**.
 - Add anhydrous hexanes to wash off the mineral oil.[\[4\]](#)
 - Swirl the flask gently and then carefully decant the hexanes into a waste container.[\[4\]](#) Repeat this washing step two more times.[\[4\]](#)
- Cutting the **Sodium**:
 - Using a dry knife or spatula, carefully cut the washed **sodium** into small pieces.[\[4\]](#)

- Adding to the Still:
 - Quickly transfer the small pieces of **sodium** to the solvent still containing the THF.
 - Add a small amount of benzophenone to the still.
- Refluxing:
 - Heat the still to reflux. The solution will turn a deep blue or purple color when the solvent is dry, indicating the formation of the **sodium** benzophenone ketyl radical.
 - If the color disappears, it indicates that water is still present, and more **sodium** may be needed.
- Collection and Shutdown:
 - Once the solvent is dry (indicated by a persistent blue/purple color), it can be collected by distillation.
 - Never leave a solvent still unattended or running overnight.[\[1\]](#)
 - Allow the still to cool completely before dismantling. Any remaining **sodium** must be quenched and disposed of properly.

Protocol 2: Disposal of Metallic **Sodium** Waste

This protocol outlines the safe quenching and disposal of small quantities of metallic **sodium**.

Materials:

- **Sodium** scraps
- Anhydrous n-hexane or a similar organic solvent[\[2\]](#)
- 95% Ethanol or Isopropanol[\[2\]](#)
- A three-necked flask equipped with a dropping funnel and a gas outlet
- Stir bar

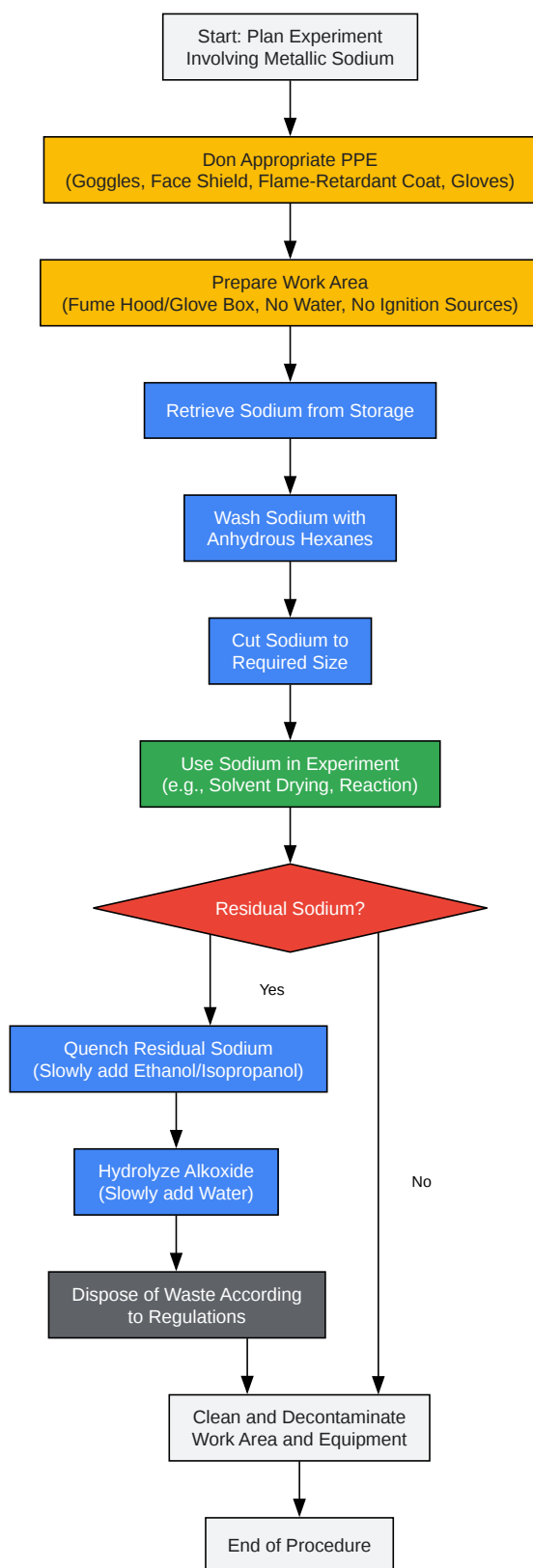
- Ice bath
- Appropriate waste container

Procedure:

- Setup: The procedure must be conducted in a certified chemical fume hood.[\[2\]](#) Place the flask in a secondary container, such as a crystallizing dish or a metal pan.[\[1\]](#)
- Preparation:
 - Cut the **sodium** waste into small pieces while it is submerged in an inert liquid like mineral oil.[\[2\]](#)
 - Place the small pieces of **sodium** into the flask containing an organic solvent such as n-hexane.[\[2\]](#)
- Neutralization:
 - Slowly add 95% ethanol or isopropanol to the **sodium** suspension at a controlled rate to avoid excessive heat generation and hydrogen evolution.[\[1\]](#)[\[10\]](#) A general guideline is to use approximately 20 mL of ethanol for each gram of **sodium**.[\[1\]](#)
 - Use an ice bath to control the temperature of the reaction if necessary.
- Hydrolysis:
 - Once all the **sodium** has reacted (the bubbling of hydrogen has ceased), slowly and carefully add water to the mixture to hydrolyze the resulting **sodium** alkoxide.[\[1\]](#)
- Final Disposal:
 - The resulting solution should be neutralized with a dilute acid (e.g., hydrochloric or sulfuric acid) if necessary.[\[11\]](#)
 - The final aqueous alcoholic solution should be placed in a properly labeled hazardous waste container for disposal according to institutional and local regulations.[\[2\]](#)

Visual Workflow for Safe Handling of Metallic Sodium

The following diagram illustrates the key steps and decision points for safely handling metallic **sodium** in a laboratory setting.



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Caption: Workflow for the safe handling of metallic **sodium**.

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References

- 1. ehs.stonybrook.edu [ehs.stonybrook.edu]
- 2. benchchem.com [benchchem.com]
- 3. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 4. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 5. Safety Practices, Procedures, and Compliance for the Experiment [kestrel.nmt.edu]
- 6. chem.sites.mtu.edu [chem.sites.mtu.edu]
- 7. ehs.princeton.edu [ehs.princeton.edu]
- 8. eurosafeglobal.co.uk [eurosafeglobal.co.uk]
- 9. fireextinguisherguide.co.uk [fireextinguisherguide.co.uk]
- 10. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 11. rtong.people.ust.hk [rtong.people.ust.hk]
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